

A Technical Guide to Diarylide Yellow Pigments: Classification, Properties, and Experimental Analysis

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Compound of Interest

Compound Name: *Diarylide Yellow*

CAS No.: *5102-83-0*

Cat. No.: *B1668936*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Diarylide Yellow** pigments, a significant class of synthetic organic pigments. The guide details their classification according to the Colour Index system, presents their key performance characteristics in a comparative format, and outlines the standardized experimental protocols used for their evaluation. This document is intended to serve as a valuable resource for professionals in research and development who require a deep understanding of these materials for their applications.

Introduction to Diarylide Yellow Pigments

Diarylide Yellow pigments are a class of organic compounds widely used as colorants in various applications, including inks, coatings, plastics, and textiles.^[1] They are characterized by the presence of two azo groups in their chemical structure, which are formed through the coupling of a doubly diazotized aromatic diamine (often a derivative of benzidine) with two molecules of an acetoacetanilide derivative.^{[1][2]} The specific substituents on both the diamine

and the acetoacetanilide components allow for the synthesis of a range of yellow shades, from greenish to reddish tones.[1] These pigments are known for their good color strength and solvent fastness, though their lightfastness can vary.[2]

Classification and Colour Index

Diarylde Yellow pigments are classified within the Colour Index (CI) system, a standardized method for identifying colorants. Each pigment is assigned a CI Generic Name (e.g., Pigment Yellow 12) and a CI Constitution Number. The following table provides a classification of several common **Diarylde Yellow** pigments.

CI Generic Name	Common Name/Acronym	CI Constitution Number	CAS Number
Pigment Yellow 12	Benzidine Yellow G	21090	6358-85-6
Pigment Yellow 13	Diarylde Yellow AAMX	21100	5102-83-0
Pigment Yellow 14	Diarylde Yellow AAOT	21095	5468-75-7
Pigment Yellow 17	Diarylde Yellow 17	21105	4531-49-1
Pigment Yellow 81	Diarylde Yellow 81	21127	22094-93-5
Pigment Yellow 83	Diarylde Yellow HR	21108	5567-15-7

Quantitative Performance Data

The performance of **Diarylde Yellow** pigments is crucial for their application. The following tables summarize key quantitative data for several common **Diarylde Yellows**, allowing for easy comparison.

Physical and Chemical Properties

CI Generic Name	Density (g/cm ³)	Oil Absorption (g/100g)
Pigment Yellow 12	~1.4	40-50
Pigment Yellow 13	~1.5	30-50
Pigment Yellow 14	~1.6	35-45
Pigment Yellow 83	1.2-1.5	40-90

Fastness Properties

Lightfastness is rated on the Blue Wool Scale from 1 to 8, where 1 indicates very poor lightfastness and 8 indicates excellent lightfastness.[3][4][5] Heat and chemical resistance are typically rated on a scale of 1 to 5, where 1 is poor and 5 is excellent.[6][7]

CI Generic Name	Heat Resistance (°C)	Lightfastness (Full Shade)	Water Resistance	Acid Resistance	Alkali Resistance
Pigment Yellow 12	160	3	5	4-5	4
Pigment Yellow 13	180	4	4-5	5	5
Pigment Yellow 14	180	3-4	5	4-5	4-5
Pigment Yellow 83	200	5-6	5	5	5

Experimental Protocols

The characterization and performance evaluation of **Diarylide Yellow** pigments are conducted using standardized experimental protocols.

Lightfastness Testing (ASTM D4303)

The lightfastness of pigments is determined according to ASTM D4303, "Standard Test Methods for Lightfastness of Colorants Used in Artists' Materials." [8][9][10][11]

- Objective: To simulate the effects of long-term indoor illumination on the color stability of the pigment.
- Methodology:
 - Specimen Preparation: The pigment is dispersed in a suitable binder and applied to a substrate. A portion of the specimen is shielded from light to serve as a reference.
 - Exposure: The specimens are exposed to a controlled light source. ASTM D4303 outlines several methods, including:
 - Method A & B: Exposure to natural daylight filtered through window glass in specific locations (e.g., southern Florida or Arizona). [8][9][10]
 - Method C & D: Exposure in a xenon-arc apparatus that simulates daylight filtered through window glass, with or without humidity control. [8][9][10]
 - Evaluation: The color change between the exposed and unexposed portions of the specimen is measured using a spectrophotometer or colorimeter. The color difference is calculated using the CIE 1976 Lab* color difference equation (ΔE^*). [8][9][10] The lightfastness is then rated based on the magnitude of this color change, often correlated to the Blue Wool Scale.

Chemical Resistance Testing (ISO 2812)

The resistance of pigments to various liquids is evaluated based on methods described in ISO 2812, "Paints and varnishes — Determination of resistance to liquids." [12][13][14][15]

- Objective: To assess the effect of chemicals on the pigment's color and the integrity of the coating.
- Methodology: ISO 2812 specifies several methods, including:
 - Method 1: Immersion in liquids other than water: A coated test panel is fully or partially immersed in the test liquid for a specified duration and at a defined temperature. [12][13]

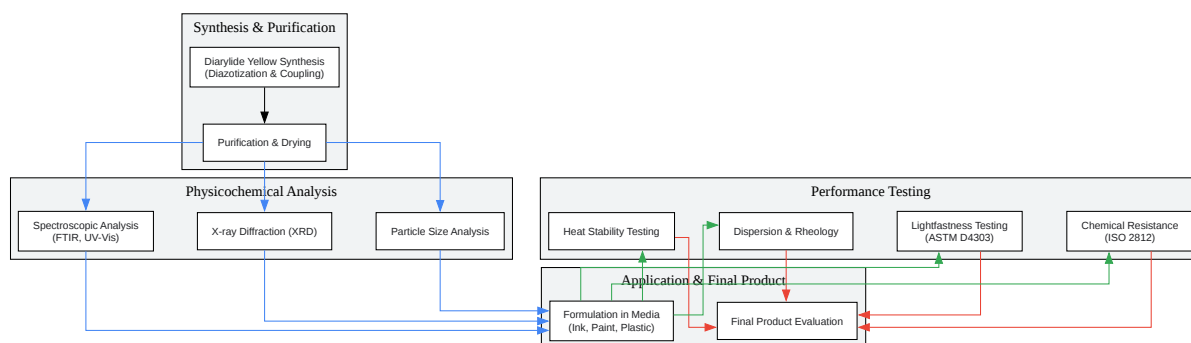
[14]

- Method 2: Using an absorbent medium: A pad soaked in the test liquid is placed on the coated surface.
- Spotting methods: A drop of the test liquid is placed on the coating.[16]
- Evaluation: After the exposure period, the coating is examined for any changes, such as discoloration, blistering, softening, or loss of adhesion. The degree of change is rated on a 1 to 5 scale.

Mandatory Visualizations

Pigment Characterization Workflow

The following diagram illustrates a typical workflow for the characterization of **Diarylide Yellow** pigments, from synthesis to performance evaluation.



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